

An In-depth Technical Guide to the Physical Properties of Methyl Tridecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl tridecanoate

Cat. No.: B150387

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl Tridecanoate** (CAS 1731-88-0), a saturated fatty acid methyl ester.^{[1][2]} This document is intended for use by researchers, scientists, and professionals in drug development and related fields. **Methyl Tridecanoate** serves as an intermediate in organic synthesis, a reference standard in gas chromatography, and is explored in biochemical research for its potential anti-inflammatory activity.^{[3][4]}

Core Physical and Chemical Properties

The fundamental identifiers and properties of **Methyl Tridecanoate** are summarized below, providing a foundational understanding of the compound.

Identifier	Value
IUPAC Name	methyl tridecanoate[1]
Synonyms	Tridecanoic acid, methyl ester; Methyl n-tridecanoate[1][5]
CAS Number	1731-88-0[1][5][6]
Molecular Formula	C ₁₄ H ₂₈ O ₂ [1][5][6]
Molecular Weight	228.37 g/mol [1][5][6]
Appearance	Clear, colorless liquid; Low melting solid[1][3][7]

Quantitative Physical Data

The following tables present key quantitative physical properties of **Methyl Tridecanoate**, compiled from various literature sources and supplier specifications. These values are critical for experimental design, process development, and quality control.

Table 1: Thermodynamic Properties

Property	Value	Conditions
Melting Point	5.0 to 7.0 °C[8]	760.00 mm Hg
	5.5 °C[9][10][11]	Literature Value
	7 °C / 44.6 °F[7][12][13]	-
Boiling Point	288.00 to 290.00 °C[8]	@ 760.00 mm Hg
	130 - 132 °C[7]	@ 4 torr
	131 °C[8][9][10][11]	@ 4.00 mm Hg
Flash Point	> 110 °C / > 230 °F[7][8]	Tag Closed Cup (TCC)
Vapor Pressure	0.00129 mmHg[1]	-

| | 0.002000 mmHg[8] | @ 25.00 °C (estimated) |

Table 2: Physicochemical Properties

Property	Value	Conditions
Density	0.864 g/mL [9] [10] [11]	@ 25 °C
	0.865 to 0.870 [8] [14]	@ 20.00 °C
	0.87 g/mL [7]	-
Refractive Index	1.43300 to 1.43600 [8] [14]	@ 20.00 °C
	n ₂₀ /D 1.435 [9] [11]	Literature Value
Solubility	Soluble in alcohol, ether, benzene, chloroform, methanol. [8] [15] [16]	-
	Insoluble in water. [8] [15]	Estimated water solubility: 0.3631 mg/L @ 25 °C. [8]

| logP (o/w) | 5.880 to 6.3[\[8\]](#)[\[14\]](#) | Estimated |

Experimental Protocols

The accurate determination of physical properties is paramount for research and development. The following sections detail the standard methodologies for measuring the key parameters of **Methyl Tridecanoate**.

Purity Determination by Gas Chromatography (GC)

Gas chromatography is the standard method for assessing the purity of fatty acid methyl esters (FAMES) like **Methyl Tridecanoate**.[\[17\]](#)[\[18\]](#)

Objective: To quantify the purity of a **Methyl Tridecanoate** sample and identify any impurities.

Principle: The sample is vaporized and injected onto a chromatographic column. Components are separated based on their boiling points and interaction with the stationary phase. A Flame Ionization Detector (FID) is typically used for quantification.

Methodology:

- Instrument Setup:
 - Gas Chromatograph: Agilent Intuvo 9000 GC or similar.[19]
 - Column: A polar capillary column, such as a SUPELCOWAX 10 (0.53 mm × 30 m) or Agilent Intuvo HP-Innowax (60 m × 0.32 mm, 0.5 µm), is suitable for FAME analysis.[18][19]
 - Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 2.1 mL/min).[19]
 - Injector: Split/splitless inlet, set to a temperature of 270 °C with a high split ratio (e.g., 100:1).[19]
 - Detector: Flame Ionization Detector (FID) set to 300 °C.[19]
- Sample Preparation:
 - If the sample is neat, dilute it in an appropriate solvent like hexane or toluene.
 - **Methyl Tridecanoate** can also be used as an internal standard for the analysis of other lipids.[17]
- Chromatographic Conditions:
 - Oven Program: An isothermal run at 215-225°C may be sufficient.[18] Alternatively, a temperature program can be used, for instance, holding at 60 °C for 10 minutes, followed by a ramp to a higher temperature to elute all components.[19]
- Analysis:
 - Inject a small volume (e.g., 0.5 - 1.0 µL) of the prepared sample.[19]
 - Record the chromatogram. The area of the peak corresponding to **Methyl Tridecanoate** is compared to the total area of all peaks to calculate the purity in percent (area %).

Melting Point Determination by Differential Scanning Calorimetry (DSC)

DSC is a precise thermoanalytical technique for determining the melting point and phase transitions of materials.[\[12\]](#)[\[20\]](#)

Objective: To determine the onset and peak melting temperatures of **Methyl Tridecanoate**.

Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. A phase transition, like melting, results in an endothermic peak on the DSC thermogram.

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of the sample (typically 2-5 mg) into an aluminum DSC pan.
 - Seal the pan hermetically.
- Instrument Setup:
 - Place the sample pan and an empty reference pan into the DSC cell.
- Thermal Program:
 - To erase the sample's previous thermal history, first heat it to 80°C and hold for 5 minutes.[\[12\]](#)
 - Cool the sample at a controlled rate (e.g., 10°C/min) to a low temperature, such as -50°C, to ensure complete crystallization.[\[12\]](#)
 - Hold at this temperature for 5 minutes.[\[12\]](#)
 - Heat the sample at a constant rate (e.g., 5 or 10°C/min) to a temperature well above the melting point (e.g., 50°C).[\[4\]](#)[\[12\]](#)

- Data Analysis:
 - Record the heat flow versus temperature to generate a DSC thermogram.
 - The melting point is typically reported as the peak temperature of the endothermic melting event. The onset temperature, where melting begins, is also a valuable parameter.[\[12\]](#)

Density Determination using a Pycnometer

The pycnometer method is a highly accurate technique for determining the density of a liquid by precisely measuring a known volume of it.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Objective: To accurately measure the density of liquid **Methyl Tridecanoate** at a specific temperature.

Principle: Density is calculated from the mass of the liquid that completely fills a glass flask (pycnometer) of a known, calibrated volume.

Methodology:

- Preparation:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance (M1).[\[8\]](#)
- Measurement:
 - Fill the pycnometer with **Methyl Tridecanoate**, taking care to avoid air bubbles.
 - Insert the stopper, allowing excess liquid to exit through the capillary hole.[\[8\]](#)
 - Place the filled pycnometer in a thermostatic bath set to the desired temperature (e.g., 20°C or 25°C) until thermal equilibrium is reached.[\[8\]](#)
 - Remove the pycnometer from the bath, carefully dry the exterior, and weigh it (M2).[\[8\]](#)
- Calculation:

- The mass of the liquid is (M2 - M1).
- The density (ρ) is calculated using the formula: $\rho = (M2 - M1) / V$, where V is the calibrated volume of the pycnometer.

Refractive Index Measurement using an Abbe Refractometer

The refractive index is a fundamental physical property used for substance identification and purity assessment. The Abbe refractometer is the standard instrument for this measurement.^[1]^[5]^[7]

Objective: To measure the refractive index of liquid **Methyl Tridecanoate**.

Principle: The instrument measures the critical angle of total internal reflection of a thin layer of the sample held between two prisms. This angle is directly related to the refractive index.

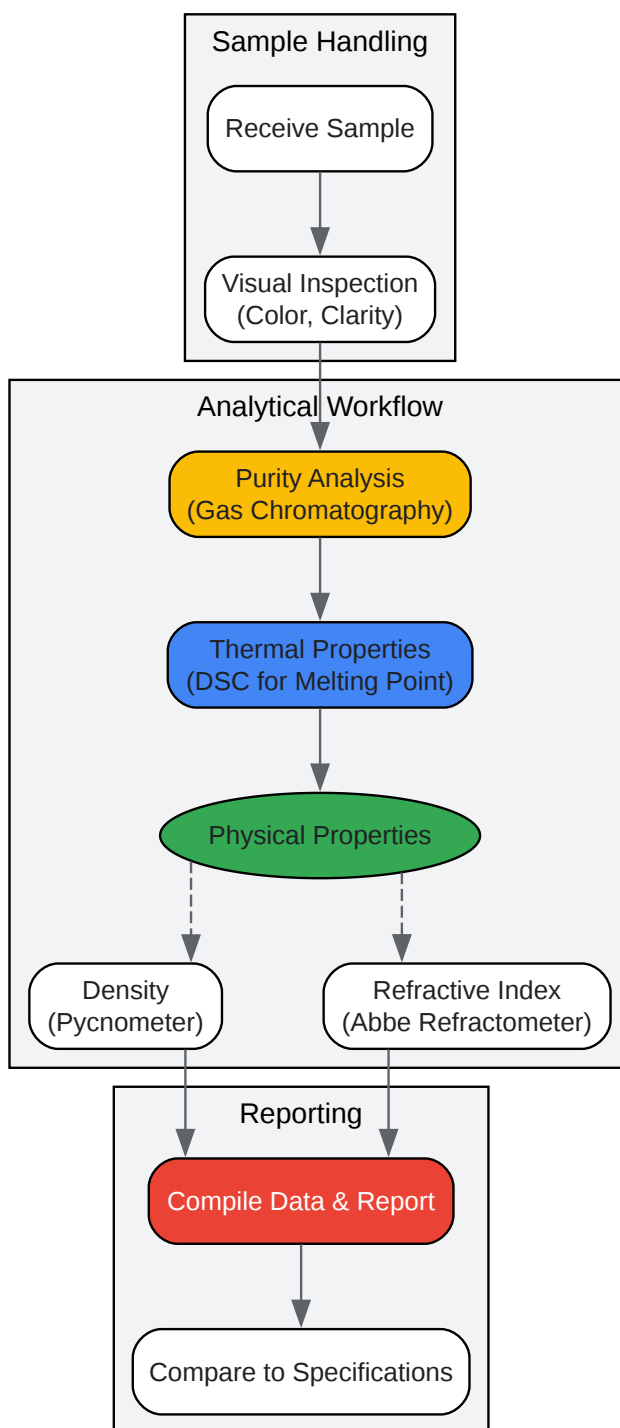
Methodology:

- Calibration and Setup:
 - Turn on the light source and circulate water from a thermostatic bath through the refractometer prisms to maintain a constant temperature (e.g., 20°C).^[3]
 - Calibrate the instrument using a standard of known refractive index, such as distilled water.^[1]
- Measurement:
 - Open the prisms and clean their surfaces with a soft tissue and an appropriate solvent (e.g., ethanol).
 - Place 2-3 drops of the **Methyl Tridecanoate** sample onto the surface of the lower prism and close the prisms firmly.^[7]
 - Looking through the eyepiece, rotate the prism assembly until the light-dark boundary appears in the field of view.^[7]

- If a colored band is visible, adjust the compensator knob to obtain a sharp, achromatic boundary.^[7]
- Align this boundary precisely with the crosshairs in the eyepiece.^[1]
- Read the refractive index value directly from the instrument's scale.^[7]
- Perform at least three separate measurements and report the average value.^[3]

Workflow and Visualizations

The following diagram illustrates a typical workflow for the characterization of a **Methyl Tridecanoate** sample.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical characterization of a **Methyl Tridecanoate** sample.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 2. akjournals.com [akjournals.com]
- 3. home.uni-leipzig.de [home.uni-leipzig.de]
- 4. thescipub.com [thescipub.com]
- 5. scribd.com [scribd.com]
- 6. scribd.com [scribd.com]
- 7. davjalandhar.com [davjalandhar.com]
- 8. scientificlabs.co.uk [scientificlabs.co.uk]
- 9. fpharm.uniba.sk [fpharm.uniba.sk]
- 10. ised-isde.canada.ca [ised-isde.canada.ca]
- 11. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 12. grasasyaceites.revistas.csic.es [grasasyaceites.revistas.csic.es]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. m.youtube.com [m.youtube.com]
- 15. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 16. byjus.com [byjus.com]
- 17. Methyl tridecanoate analytical standard 1731-88-0 [sigmaaldrich.com]
- 18. Preparation of fatty acid methyl esters for gas-liquid chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 19. agilent.com [agilent.com]
- 20. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl Tridecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150387#physical-properties-of-methyl-tridecanoate\]](https://www.benchchem.com/product/b150387#physical-properties-of-methyl-tridecanoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com